

Reference standards for N-cyclohexyltryptamine identification

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Compound of Interest

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A Senior Application Scientist's Guide to the Identification of N-cyclohexyltryptamine (CHT): A Comparative Analysis of Reference Standards and Analytical Techniques

For Researchers, Scientists, and Drug Development Professionals

In the evolving landscape of novel psychoactive substances (NPS), the unambiguous identification of tryptamine derivatives such as N-cyclohexyltryptamine (CHT) is paramount for forensic, clinical, and research applications.^{[1][2][3]} This guide provides a comprehensive comparison of the primary analytical techniques for CHT identification, emphasizing the critical role of certified reference materials (CRMs) and detailing validated experimental protocols. As a self-validating system, the integration of multiple orthogonal techniques is presented as the cornerstone of analytical trustworthiness.

The Imperative for Rigorous Identification

N-cyclohexyltryptamine is a monoalkyltryptamine whose pharmacological and toxicological profile is not extensively characterized.^{[4][5][6]} Accurate identification is crucial for

differentiating it from other regulated or more potent tryptamines, ensuring the integrity of research findings, and informing public health and safety measures. The constant emergence of new NPS derivatives presents a significant challenge to analytical laboratories, making robust and reliable identification methodologies more critical than ever.[\[3\]](#)[\[7\]](#)[\[8\]](#)

The Role of Certified Reference Materials (CRMs)

The foundation of any definitive analytical identification is the use of a well-characterized Certified Reference Material (CRM).[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) CRMs are produced under rigorous quality standards, such as ISO 17034, and provide a verified chemical identity and purity.[\[7\]](#)[\[9\]](#)[\[11\]](#) Utilizing a CRM for CHT allows for:

- **Unambiguous Spectral Matching:** Direct comparison of the mass spectrum, NMR spectrum, and IR spectrum of an unknown sample with that of the CRM provides the highest level of confidence in identification.
- **Method Validation:** CRMs are essential for validating analytical methods, ensuring accuracy, precision, and robustness.
- **Quantitative Analysis:** For quantitative applications, CRMs serve as the primary calibrator, ensuring the accuracy of concentration measurements.

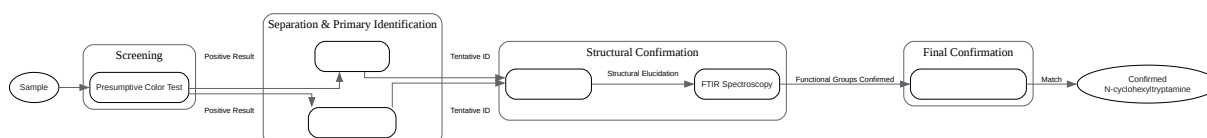
While a specific CRM for N-cyclohexyltryptamine may be available from specialized suppliers, the general market for NPS reference materials is constantly expanding to meet the demands of forensic and research laboratories.[\[7\]](#)[\[9\]](#)[\[11\]](#) In the absence of a specific CHT CRM, analytical standards from reputable sources can be used, though with a lower level of certification.[\[11\]](#)

Comparative Analysis of Analytical Techniques

The identification of CHT relies on a multi-faceted analytical approach. The primary techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Mass Spectrometry (LC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. Each technique offers unique advantages and limitations.

Workflow for CHT Identification

The following diagram illustrates a typical workflow for the identification of a suspected CHT sample, emphasizing the integration of multiple analytical techniques for a conclusive result.



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Caption: Integrated workflow for the identification of N-cyclohexyltryptamine.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique in forensic toxicology and drug analysis due to its high separation efficiency and sensitive detection.[1][2][3][13] Tryptamines are generally amenable to GC-MS analysis due to their volatility.[14]

Principle: The sample is vaporized and separated based on its boiling point and interaction with a stationary phase in a gas chromatograph. The separated components then enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum serves as a chemical fingerprint.

Strengths:

- Excellent chromatographic resolution.
- Extensive mass spectral libraries for comparison.
- High sensitivity.

Limitations:

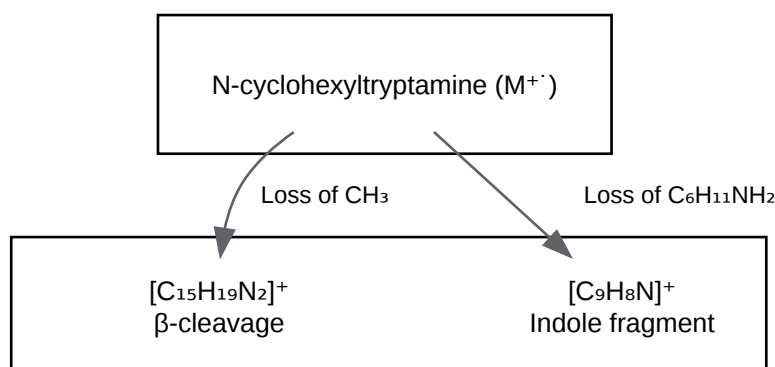
- Thermal degradation of some tryptamines can occur in the injector port.[15]
- Isomers may not be readily distinguishable by mass spectrometry alone.[13]

Experimental Protocol: GC-MS Analysis of CHT

- Sample Preparation: Dissolve a small amount of the sample in methanol to a concentration of approximately 1 mg/mL.
- Instrumentation: An Agilent HP 6890 GC coupled to an HP 5972 mass selective detector or equivalent.[1]
- GC Conditions:
 - Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.[1]
 - Injector Temperature: 280°C.[1]
 - Oven Program: Initial temperature of 50°C held for 1 minute, then ramped at 10°C/min to 310°C and held for 3 minutes.[1]
 - Carrier Gas: Helium.
 - Injection Mode: Split (e.g., 2:1).[1]
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 35-400.[1]
 - Solvent Delay: 4 minutes.[1]

Expected Data: The mass spectrum of CHT is expected to show a molecular ion peak (M⁺) and characteristic fragment ions. A common fragmentation pathway for tryptamines involves cleavage of the C α -C β bond of the ethylamine side chain, resulting in a stable indolenine fragment.[16]

CHT Fragmentation Pathway (Predicted)



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Caption: Predicted major fragmentation pathways for N-cyclohexyltryptamine in EI-MS.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a powerful alternative to GC-MS, particularly for less volatile or thermally labile compounds.^{[17][18][19]} It offers high sensitivity and selectivity, especially when operated in tandem mass spectrometry (MS/MS) mode.

Principle: The sample is dissolved in a solvent and separated by liquid chromatography. The eluent is then introduced into a mass spectrometer, typically using electrospray ionization (ESI), where the analyte is ionized. In MS/MS, a specific precursor ion is selected, fragmented, and the resulting product ions are detected.

Strengths:

- Suitable for non-volatile and thermally labile compounds.
- High sensitivity and selectivity, especially with MS/MS.^{[19][20]}
- Can differentiate isomers with appropriate chromatography.

Limitations:

- Matrix effects can suppress or enhance ionization.
- Fewer established spectral libraries compared to GC-MS (EI).

Experimental Protocol: LC-MS/MS Analysis of CHT

- Sample Preparation: Dissolve the sample in methanol or a mixture of methanol and water to a concentration of 1 mg/mL and filter.[\[18\]](#) Further dilute as necessary.
- Instrumentation: A UHPLC system coupled to a triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap).[\[18\]](#)[\[21\]](#)
- LC Conditions:
 - Column: C18 reversed-phase column (e.g., 150 x 2.1 mm, 1.9 μ m).[\[18\]](#)
 - Mobile Phase A: Water with 0.1% formic acid.[\[18\]](#)
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.[\[18\]](#)
 - Gradient: A linear gradient from low to high organic content (e.g., 2% B to 100% B over 15 minutes).[\[18\]](#)
 - Flow Rate: 0.3 mL/min.[\[18\]](#)
- MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Scan Mode: Full scan for initial identification, followed by product ion scan of the protonated molecule $[M+H]^+$ for fragmentation data.

Expected Data: The full scan mass spectrum will show the protonated molecule $[M+H]^+$. The product ion spectrum will reveal characteristic fragments that can be used for structural confirmation. The primary fragmentation is often β -cleavage.[\[22\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled technique for the definitive structural elucidation of organic molecules. It provides detailed information about the chemical environment of each atom in a molecule.

Principle: Atomic nuclei with a non-zero spin, such as ^1H and ^{13}C , will align in a strong magnetic field. The absorption of radiofrequency energy causes these nuclei to flip to a higher energy state. The precise frequency at which this occurs (the chemical shift) is dependent on the local electronic environment of the nucleus.

Strengths:

- Provides unambiguous structural information.[\[22\]](#)
- Non-destructive.
- Can distinguish between isomers.

Limitations:

- Relatively low sensitivity compared to MS.
- Requires a larger sample amount and a pure sample.

^1H NMR Data for N-cyclohexyltryptamine

The following ^1H NMR data has been reported for N-cyclohexyltryptamine in DMSO- d_6 .[\[4\]](#)[\[6\]](#)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.55	d	1H	ArH
7.35	d	1H	ArH
7.21	s	1H	ArH
7.07	t	1H	ArH
6.99	t	1H	ArH
6.43	s	1H	CH (Fumarate)
3.08	t	2H	CH ₂
2.99	t	2H	CH ₂
2.89	m	1H	CH
1.98	m	2H	CH ₂
1.72	m	2H	CH ₂
1.19	m	6H	CH ₂

Data obtained for the fumarate salt of N-cyclohexyltryptamine.[4]

Experimental Protocol: NMR Analysis of CHT

- Sample Preparation: Dissolve 5-10 mg of the purified sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in an NMR tube.[23][24]
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Experiments:
 - ¹H NMR: Acquire a standard one-dimensional proton spectrum.
 - ¹³C NMR: Acquire a proton-decoupled carbon spectrum.

- 2D NMR (optional but recommended): COSY, HSQC, and HMBC experiments can be used to definitively assign all proton and carbon signals and confirm connectivity.[\[24\]](#)

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in a molecule.[\[25\]](#)
[\[26\]](#) It is a rapid and non-destructive technique that can be used for screening and identification.

Principle: Infrared radiation is passed through a sample. Molecules absorb IR radiation at specific frequencies that correspond to the vibrational frequencies of their chemical bonds. An FTIR spectrum is a plot of absorbance or transmittance versus wavenumber.

Strengths:

- Rapid and non-destructive.
- Provides information on functional groups.
- Can be used with various sample forms (solids, liquids, gases).

Limitations:

- Often provides less specific information than MS or NMR.
- Can be difficult to interpret complex spectra.

Expected FTIR Absorptions for CHT

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3400	N-H stretch	Indole N-H
~3300	N-H stretch	Secondary amine N-H
3100-3000	C-H stretch	Aromatic C-H
2950-2850	C-H stretch	Aliphatic C-H
~1600, ~1450	C=C stretch	Aromatic ring
~740	C-H bend	o-disubstituted benzene

Experimental Protocol: ATR-FTIR Analysis of CHT

Attenuated Total Reflectance (ATR) is a common sampling technique for FTIR that requires minimal sample preparation.[\[27\]](#)[\[28\]](#)[\[29\]](#)

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: An FTIR spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Place the sample on the crystal and apply pressure to ensure good contact.
 - Collect the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the absorbance spectrum.

Conclusion

The definitive identification of N-cyclohexyltryptamine requires a multi-technique approach, anchored by the use of a Certified Reference Material. While GC-MS and LC-MS/MS provide excellent sensitivity and are ideal for screening and tentative identification, NMR spectroscopy stands as the gold standard for unambiguous structural elucidation. FTIR spectroscopy offers a

rapid means of confirming the presence of key functional groups. By integrating the data from these orthogonal techniques, researchers, scientists, and drug development professionals can achieve the highest level of confidence in their analytical results, ensuring the integrity and validity of their work.

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